

Personal protective equipment for handling Filanesib TFA

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Compound of Interest

Compound Name: *Filanesib TFA*

Cat. No.: *B2669723*

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Essential Safety and Handling Guide for Filanesib TFA

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Filanesib TFA** (also known as ARRY-520 TFA), a potent and selective kinesin spindle protein (KSP) inhibitor. Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment.

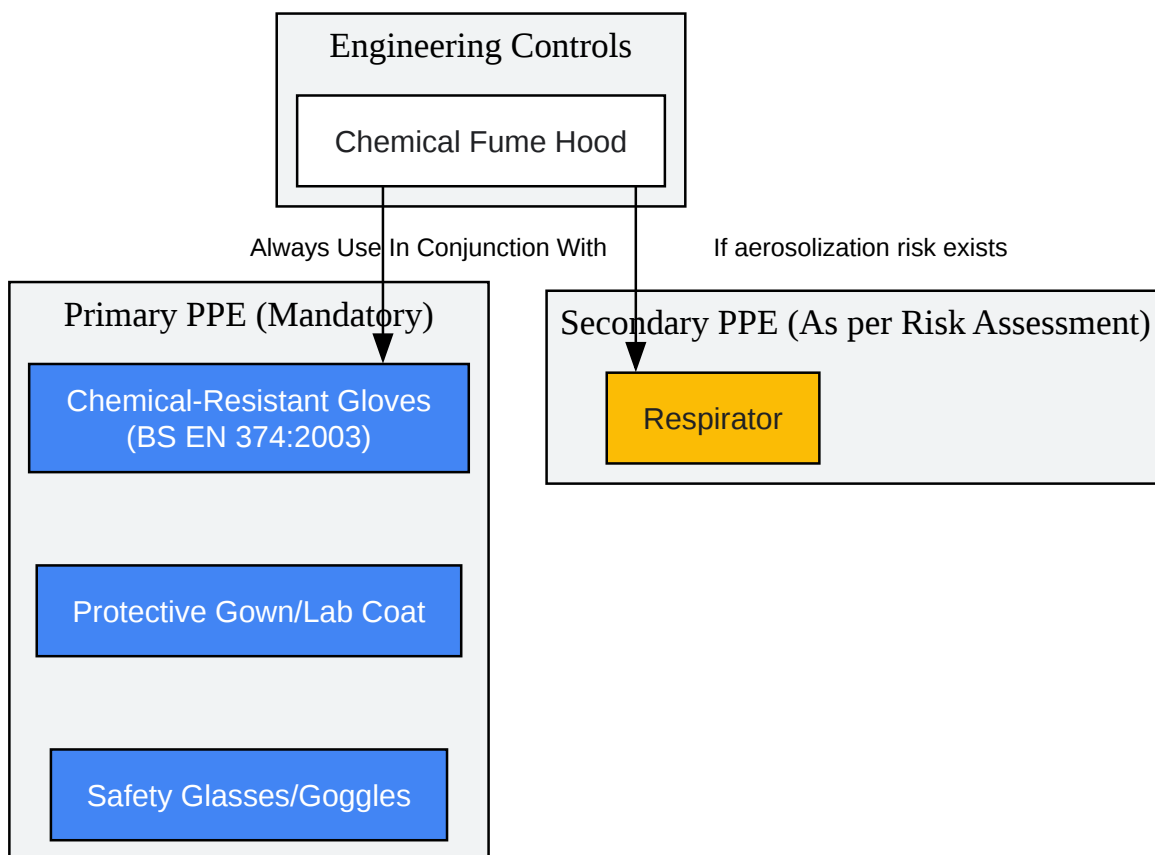
Hazard Identification and Safety Data Summary

While a Safety Data Sheet (SDS) for ARRY 520 trifluoroacetate states that the substance does not meet the classification criteria of EC Directives 67/548/EEC, 1999/45/EC or 1272/2008, it is crucial to handle it with care due to its cytotoxic nature as a KSP inhibitor.^[1] Potential routes of exposure and associated symptoms are summarized below.

Exposure Route	Potential Symptoms	First Aid Measures
Inhalation	Irritation of the throat, feeling of tightness in the chest.[1]	Remove to fresh air and monitor breathing. If breathing is difficult, give oxygen. If breathing stops, give artificial respiration. Consult a doctor. [1]
Ingestion	Irritation of the throat.[1]	Wash out mouth with water. Do NOT induce vomiting. Call a physician.[2]
Skin Contact	Mild irritation at the site of contact.[1]	Immediately wash skin with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing and shoes and wash before reuse. Consult a doctor.[1]
Eye Contact	Irritation and redness.[1]	Flush with copious amounts of water for at least 15 minutes. Remove any contact lenses and continue flushing. Consult a doctor.[1][2]

Personal Protective Equipment (PPE) Protocol

The following personal protective equipment is mandatory when handling **Filanesib TFA**. The hierarchy of controls dictates that engineering controls, such as a fume hood, are the first line of defense, supplemented by appropriate PPE.



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